

NSC45586 Sodium: A Technical Overview for Researchers

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Compound of Interest

Compound Name: NSC45586 sodium

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This technical guide provides an in-depth overview of **NSC45586 sodium**, a selective inhibitor of the PH domain and leucine-rich repeat protein phosphatases (PHLPP). This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the molecular mechanisms and experimental applications of this compound.

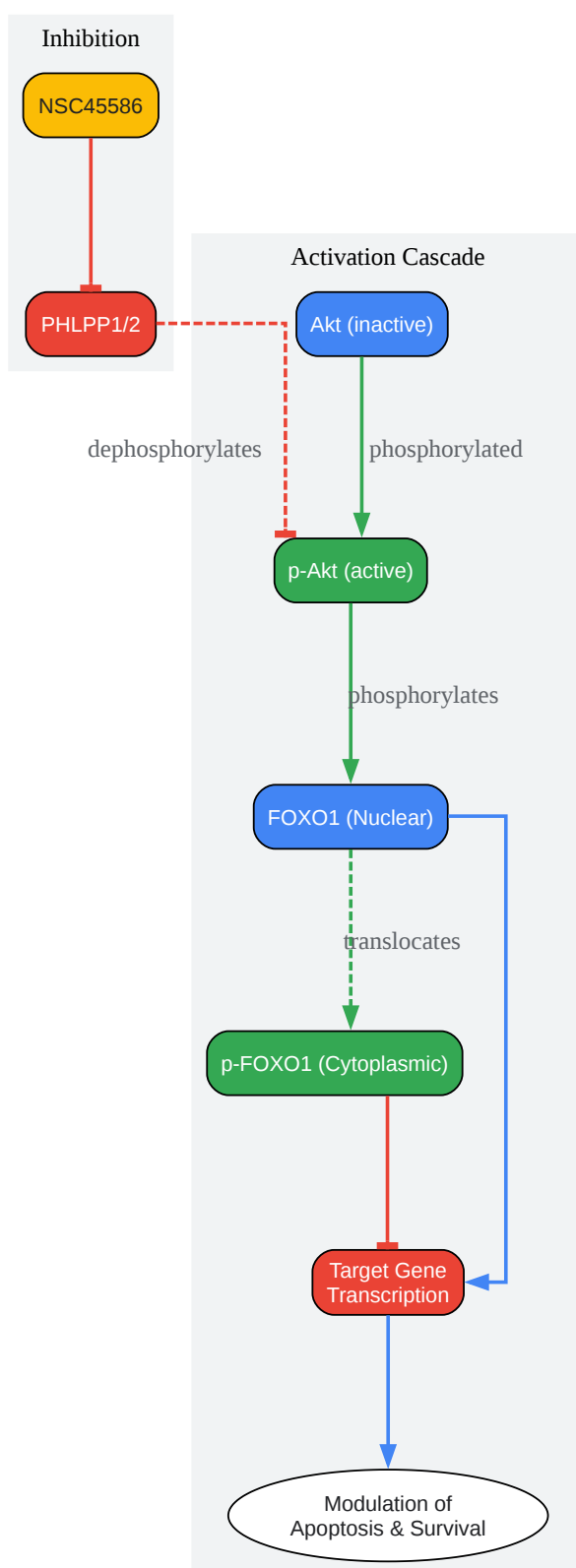
Core Compound Specifications

NSC45586 sodium is a small molecule inhibitor targeting the PP2C phosphatase domain of PHLPP1 and PHLPP2.^{[1][2][3]} Its inhibitory action leads to the activation of key signaling pathways, notably the Akt pathway, making it a valuable tool for studying cellular survival, proliferation, and apoptosis.^{[1][2][4]}

Parameter	Value	Reference
CAS Number	6300-44-3	^{[2][5][6][7]}
Molecular Weight	412.38 g/mol	^{[2][5][6]}
Molecular Formula	C20H17N6NaO3	^[5]

Mechanism of Action: PHLPP Inhibition and Akt Activation

NSC45586 selectively inhibits PHLPP1 and PHLPP2, which are phosphatases that dephosphorylate and inactivate the serine/threonine kinase Akt.[1][5] By inhibiting PHLPP, NSC45586 promotes the phosphorylation and subsequent activation of Akt.[1][3] Activated Akt, in turn, phosphorylates downstream targets, including the Forkhead box protein O1 (FOXO1). [4] This phosphorylation event leads to the translocation of FOXO1 from the nucleus to the cytoplasm, thereby inhibiting its transcriptional activity and modulating fundamental cellular processes such as apoptosis and survival.[4]



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NSC45586 signaling pathway.

Experimental Protocols

In Vitro Studies with Chondrocytes

A common application of NSC45586 is in the study of chondrocyte maturation and viability. The following protocol is a synthesis of methodologies reported in the literature.

Cell Culture and Treatment:

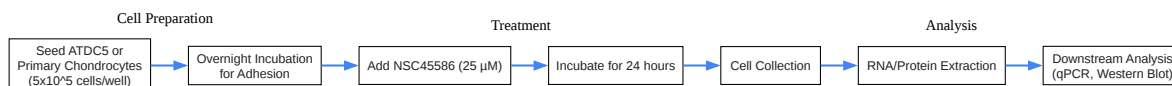
- **Cell Seeding:** ATDC5 cells are seeded at a density of 5×10^5 cells/well in a six-well plate.[\[5\]](#)
Primary immature chondrocytes are also plated and allowed to adhere overnight.[\[5\]](#)
- **Culture Medium:** The cells are maintained in DMEM supplemented with 10% FBS and 1% antibiotic/antimycotic solution (100 units/mL penicillin, 100 µg/mL streptomycin, and 0.25 µg/mL Amphotericin B).[\[5\]](#)
- **NSC45586 Treatment:** NSC45586 is added to the culture medium at a concentration of 25 µM.[\[5\]](#)
- **Incubation:** The cells are incubated for 24 hours.[\[5\]](#)
- **RNA/Protein Extraction:** Following incubation, the cells are collected for RNA or protein extraction and subsequent analysis.[\[5\]](#)

Assessment of Apoptosis in Human Nucleus Pulposus (NP) Cells:

In studies investigating intervertebral disc degeneration, NSC45586 has been shown to protect against apoptosis in NP cells.[\[4\]](#)

- **Induction of Apoptosis:** Apoptosis can be induced by culturing NP cells in low serum conditions.[\[4\]](#)
- **NSC45586 Treatment:** Treatment with NSC45586 has been shown to inhibit apoptosis, particularly in cells from male donors.[\[4\]](#)
- **Analysis:** Cell apoptosis is assessed using methods such as the TUNEL assay.[\[4\]](#)

Experimental Workflow for In Vitro Analysis



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In vitro experimental workflow.

Solubility and Storage

- Solubility: NSC45586 is soluble in DMSO at a concentration of 82 mg/mL (198.84 mM).[5][8] It is insoluble in water and ethanol.[8]
- Storage: As a powder, NSC45586 should be stored at -20°C for up to 3 years.[8] In solvent, it should be stored at -80°C for up to 1 year.[8]

Conclusion

NSC45586 sodium is a potent and selective inhibitor of PHLPP1/2, offering a valuable tool for investigating the Akt signaling pathway and its role in various cellular processes. The provided information on its chemical properties, mechanism of action, and experimental protocols serves as a comprehensive resource for researchers aiming to utilize this compound in their studies.

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